

# 3-Methoxy-1-propanol: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: 3-Methoxy-1-propanol

Cat. No.: B072126

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## Introduction

**3-Methoxy-1-propanol**, with the CAS Number 1589-49-7, is a versatile primary alcohol and ether that sees broad application across various industries.<sup>[1]</sup> This document provides a detailed technical overview of its chemical and physical properties, safety information, and common applications, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**3-Methoxy-1-propanol** is a colorless to light yellow, clear liquid with a mild, sweet odor.<sup>[2][3]</sup> Its unique combination of a hydroxyl group and an ether linkage imparts a useful balance of hydrophilic and lipophilic characteristics, making it an effective solvent for a wide array of substances.<sup>[2]</sup>

Table 1: Physical and Chemical Properties of **3-Methoxy-1-propanol**

Property	Value	Source(s)
CAS Number	1589-49-7	[1][2][3][4][5]
Molecular Formula	C4H10O2	[1][2][4]
Molecular Weight	90.12 g/mol	[1][2][5]
Appearance	Colorless to light yellow clear liquid	[3][6]
Boiling Point	149 - 153 °C	[6][7][8]
Melting Point	-84.2 °C (estimate)	[8]
Density	0.942 g/mL at 20 °C	[8]
Flash Point	38 °C (100.4 °F) - closed cup	[6][7]
Refractive Index	n <sub>20/D</sub> 1.413	
Solubility	Completely miscible with water, soluble in methanol and acetone.	[6]

Table 2: Identifiers and Synonyms

Identifier Type	Identifier	Source(s)
IUPAC Name	3-methoxypropan-1-ol	[4]
Synonyms	1,3-Propanediol Monomethyl Ether, 3-methoxypropanol	[3][4]
EC Number	433-230-9	[4][5]
Beilstein/REAXYS Number	1731204	[5]

## Safety and Handling

**3-Methoxy-1-propanol** is a flammable liquid and vapor and should be handled with appropriate safety precautions.[3][6][7] It is classified as causing skin and serious eye irritation.

[\[7\]](#)

Table 3: Safety and Hazard Information

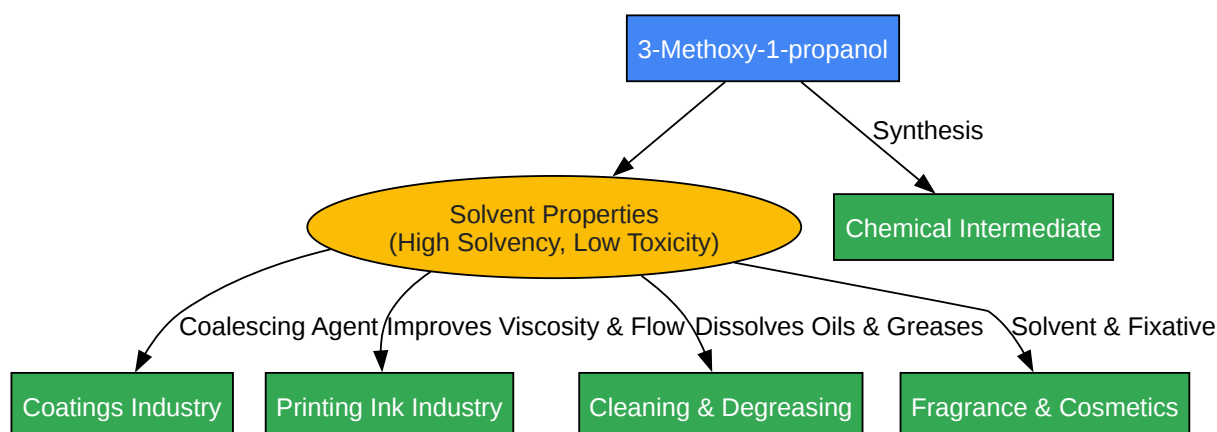
Hazard Classification	Description	Source(s)
Flammability	Flammable liquid and vapor (Category 3)	<a href="#">[3]</a> <a href="#">[7]</a>
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	<a href="#">[7]</a>
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2)	<a href="#">[7]</a>
Hazard Statements	H226: Flammable liquid and vapor	<a href="#">[3]</a> <a href="#">[6]</a>
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces – No smoking	<a href="#">[6]</a>

When handling **3-Methoxy-1-propanol**, it is crucial to use personal protective equipment, including safety glasses and gloves, and to work in a well-ventilated area. Ensure that eyewash stations and safety showers are readily accessible.[\[7\]](#)

## Applications

The versatile solvent properties of **3-Methoxy-1-propanol** lend it to a variety of industrial and commercial uses.

### Logical Flow of Applications



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Caption: Applications of **3-Methoxy-1-propanol**.

- Coatings Industry: It is utilized as a coalescing agent in water-based paints and varnishes.<sup>[2]</sup>
- Printing Inks: In the printing industry, it serves as a solvent in flexographic, gravure, and screen printing inks, helping to dissolve resins and pigments and improve ink flow.<sup>[2]</sup>
- Cleaning and Degreasing: Its ability to dissolve oils and greases makes it an effective solvent in industrial cleaning and metal degreasing applications.<sup>[2]</sup>
- Fragrance and Cosmetics: Due to its mild odor and excellent solubility, it is used as a solvent and fixative in perfumes, lotions, and other personal care products.
- Chemical Synthesis: **3-Methoxy-1-propanol** also serves as a chemical intermediate in various synthetic processes.

## Experimental Protocols

While specific, detailed experimental protocols for drug development applications are proprietary and not publicly available, the synthesis of **3-Methoxy-1-propanol** itself can be described.

## General Synthesis Workflow



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Caption: General synthesis workflow for **3-Methoxy-1-propanol**.

A common laboratory-scale synthesis involves the reaction of methoxyacetic acid with methanol in the presence of an acid catalyst.[2] Another reported method is the selective synthesis from methanol and allyl alcohol using metal oxide and zeolite catalysts in the liquid phase.

Methodology for Synthesis from Methanol and Allyl Alcohol:

- **Catalyst Preparation:** Prepare the desired metal oxide or zeolite catalyst. This may involve ion exchange, impregnation, or other standard catalyst preparation techniques.
- **Reaction Setup:** Charge a high-pressure reactor with the catalyst, methanol, and allyl alcohol in a specific molar ratio.
- **Reaction Conditions:** Heat the reactor to a specified temperature and pressure. These conditions will vary depending on the catalyst used.
- **Reaction Monitoring:** Monitor the progress of the reaction by taking periodic samples and analyzing them using gas chromatography (GC) to determine the conversion of allyl alcohol and the selectivity to **3-Methoxy-1-propanol**.
- **Product Isolation:** After the reaction reaches the desired conversion, cool the reactor and recover the product mixture.
- **Purification:** Separate the **3-Methoxy-1-propanol** from the unreacted starting materials, catalyst, and any byproducts, typically by distillation.

- Characterization: Confirm the identity and purity of the final product using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

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## References

- 1. scbt.com [scbt.com]
- 2. nbinnno.com [nbinnno.com]
- 3. 3-Methoxy-1-propanol | 1589-49-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. 3-Methoxy-1-propanol | C<sub>4</sub>H<sub>10</sub>O<sub>2</sub> | CID 74116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-甲氧基-1-丙醇 ≥98.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 6. 3-Methoxy-1-Propanol or 3-Methoxy-1-Propanol Manufacturers, with SDS [mubychem.com]
- 7. fishersci.com [fishersci.com]
- 8. 3-Methoxy-1-propanol CAS#: 1589-49-7 [m.chemicalbook.com]
- To cite this document: BenchChem. [3-Methoxy-1-propanol: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072126#3-methoxy-1-propanol-cas-number-and-properties]

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